

Application Notes and Protocols for Lithium Perfluorooctane Sulfonate (LiPFOS)

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Compound of Interest

Compound Name: *Lithium perfluorooctane sulfonate*

CAS No.: *29457-72-5*

Cat. No.: *B1262503*

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For Researchers, Scientists, and Drug Development Professionals

These notes provide essential information for the safe handling, use, and disposal of **Lithium perfluorooctane sulfonate** (LiPFOS). Researchers must supplement this information with a thorough review of the Safety Data Sheet (SDS) for the specific product in use and adhere to all institutional and regulatory guidelines.

Chemical and Physical Properties

LiPFOS is the lithium salt of perfluorooctanesulfonic acid. It is a fluorinated surfactant that is persistent in the environment.^{[1][2]}

Property	Value	Source
Molecular Formula	C8F17LiO3S	[3]
Molecular Weight	506.1 g/mol	[3][4]
Appearance	Off-white solid/powder	[3][5]
Odor	Slightly pungent	[3]
Melting Point	Decomposes at 308 °C	[3]
Density	0.56 g/mL	[3]
pH	4.4 (concentration not specified)	[3]

Hazard Identification and Toxicity

LiPFOS is classified as a hazardous substance with significant health risks.[3][5]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Carcinogenicity	2	H351: Suspected of causing cancer
Reproductive Toxicity	1B	H360D: May damage the unborn child

Source:[3][6]

Toxicity Data:

Test	Species	Route	Value
LD50	Rat	Oral	154 mg/kg
LC50	Rat	Inhalation	160 mg/m ³

Source:[3]

Primary Hazards:

- Irritant[3]
- Toxic by inhalation and ingestion[3][5]
- Suspected carcinogen[3][6]
- May damage the unborn child[3][6]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented when handling LiPFOS. This includes addressing the hazards present, and the selection, maintenance, and use of PPE.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a certified fume hood. If airborne concentrations are high or ventilation is inadequate, a NIOSH-approved respirator is required.

Storage

Condition	Requirement
Container	Keep container tightly closed in a dry and well-ventilated place.
Temperature	Store at $\leq -16^{\circ}\text{C}$. [1]
Incompatibilities	Keep away from heat and sources of ignition.

Experimental Protocols

Protocol for Preparation of a LiPFOS Stock Solution

This protocol outlines the steps for safely preparing a stock solution of LiPFOS for experimental use.

Materials:

- LiPFOS powder
- Appropriate solvent (e.g., deionized water, DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Volumetric flasks
- Appropriate PPE (see section 3.1)

Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Weighing: Tare a clean, dry weighing vessel on the analytical balance. Carefully weigh the desired amount of LiPFOS powder.

- **Solubilization:** Transfer the weighed LiPFOS powder to a volumetric flask. Add a portion of the desired solvent to the flask.
- **Mixing:** Gently swirl the flask to dissolve the powder. If necessary, use a sonicator to aid dissolution.
- **Final Volume:** Once the powder is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- **Labeling:** Clearly label the stock solution with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.
- **Storage:** Store the stock solution in a tightly sealed container in a designated, secure location according to the storage requirements in section 3.2.
- **Decontamination:** Thoroughly clean all equipment and the work area. Dispose of all waste according to the procedures in section 5.0.

Spill and Waste Disposal

Spill Response

In the event of a spill, evacuate the area and prevent entry. For a small spill of solid material, carefully scoop the powder into a labeled, sealed container for disposal. Avoid generating dust. For a large spill, contact your institution's environmental health and safety (EHS) department immediately.

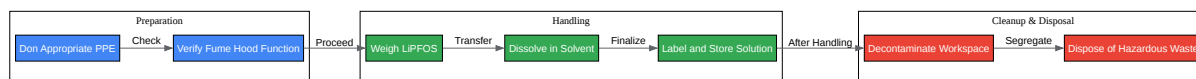
Waste Disposal

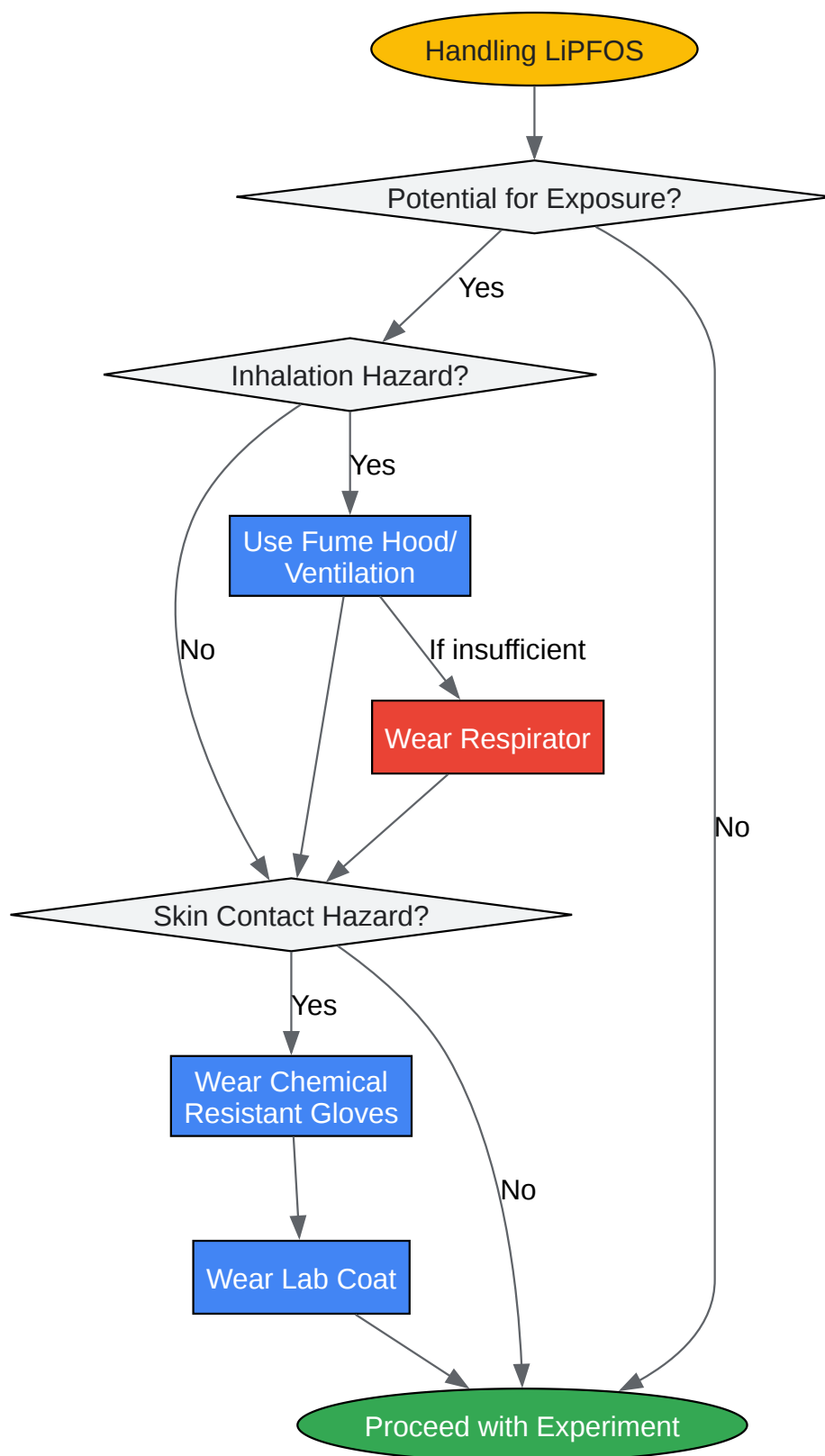
All LiPFOS waste, including contaminated PPE and cleaning materials, is considered hazardous waste.

- **Solid Waste:** Collect in a labeled, sealed, and leak-proof container.
- **Liquid Waste:** Collect in a labeled, sealed, and leak-proof container.

Dispose of all waste through your institution's hazardous waste management program. Do not dispose of LiPFOS down the drain or in the regular trash.

Visualizations





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